

# Isotrak Calibration Sources: A Technical Guide for Researchers in Drug Development

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## Compound of Interest

Compound Name: *Isotrak*

Cat. No.: *B13740967*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

## Introduction

In the landscape of modern drug discovery and development, the accuracy and reliability of quantitative data are paramount. The use of radioisotopes as tracers in preclinical studies, including absorption, distribution, metabolism, and excretion (ADME) studies, as well as in vitro assays and molecular imaging, necessitates a rigorous approach to instrument calibration and quality control. Isotrak™ calibration sources, a product line from Eckert & Ziegler, provide high-quality, traceable radioactive reference sources and solutions essential for the precise calibration of radiation measurement instruments.[1] This guide offers a technical overview of Isotrak calibration sources, their applications in a research and drug development context, and protocols for their use.

The Isotrak product line is manufactured in DAkkS-accredited laboratories in the USA and Germany and the sources are traceable to national standards such as the National Institute of Standards and Technology (NIST) in the USA and the Physikalisch-Technische Bundesanstalt (PTB) in Germany.[1] This ensures a high degree of accuracy and reliability, which is critical for regulatory compliance and the generation of reproducible research data.

## Core Applications in Drug Development

Isotrak calibration sources are fundamental to ensuring the accuracy of a wide array of instruments used in drug development research. Key application areas include:

- **Preclinical Imaging (PET/SPECT):** Positron Emission Tomography (PET) and Single Photon Emission Computed Tomography (SPECT) are powerful in vivo imaging modalities that utilize radiotracers to visualize and quantify biological processes. Accurate calibration of these imaging systems is crucial for obtaining reliable quantitative data on radiotracer uptake in tissues and organs. Isotrak sources, including point sources, flood sources, and calibration phantoms, are used for daily quality control, system calibration, and performance evaluation of PET and SPECT scanners.
- **In Vitro Assays:** Radiometric assays, such as radioligand binding assays, enzyme inhibition assays, and cell-based uptake studies, rely on the accurate measurement of radioactivity. Liquid scintillation counters and gamma counters are the workhorses for these applications. Isotrak liquid scintillation standards and gamma reference sources are used to create calibration curves, determine counting efficiency, and perform routine quality control to ensure the accuracy of these measurements.
- **Metabolism and Pharmacokinetic Studies:** The use of radiolabeled compounds is the gold standard for ADME studies, providing a quantitative assessment of a drug candidate's fate in a biological system. Accurate measurement of radioactivity in various biological matrices (e.g., plasma, urine, feces, tissues) is essential. Isotrak sources are used to calibrate the instruments (e.g., liquid scintillation counters, gamma counters) used for these analyses.
- **Radiation Protection and Safety:** Research laboratories handling radioactive materials are required to monitor for contamination and ensure the safety of personnel. Isotrak check sources are used for the routine functional testing of radiation survey meters and contamination monitors.

## Quantitative Data of Representative Isotrak Calibration Sources

The following tables summarize the technical specifications for a selection of Isotrak calibration sources relevant to drug development applications.

## Gamma Emitters for Spectrometry and Dose Calibrator Calibration

Radionuclide	Product Code (Example)	Nominal Activity	Physical Form	Primary Gamma Energies (keV)	Half-life
Cobalt-57	CDRB8151	74 kBq	Disc Source	122.1, 136.5	271.8 days
Cobalt-60	CKRB8151	74 kBq	Disc Source	1173.2, 1332.5	5.27 years
Cesium-137	CDRB18308	370 kBq	Disc Source	661.7	30.07 years
Barium-133	on request	various	Point Source	81.0, 302.9, 356.0	10.51 years
Sodium-22	SKRB8151	74 kBq	Disc Source	511.0, 1274.5	2.60 years
Germanium-68	on request	various	Cylindrical Phantom	511.0 (from Ga-68)	270.95 days

## Beta Emitters for Detector Calibration and Quality Control

Radionuclide	Product Code (Example)	Nominal Activity	Physical Form	Max. Beta Energy (MeV)	Half-life
Strontium-90 / Yttrium-90	SIRB8151	74 kBq	Disc Source	0.546 (Sr-90), 2.28 (Y-90)	28.79 years
Carbon-14	on request	various	Liquid Standard	0.156	5730 years
Tritium (H-3)	on request	various	Liquid Standard	0.0186	12.32 years
Chlorine-36	on request	various	Liquid Standard	0.709	3.01 x 10 <sup>5</sup> years
Nickel-63	on request	various	Liquid Standard	0.0659	100.1 years

## Alpha Emitters for Spectrometer Calibration

Radionuclide	Product Code (Example)	Nominal Activity	Physical Form	Primary Alpha Energies (MeV)	Half-life
Americium-241	AMRB8151	74 kBq	Disc Source	5.486, 5.443	432.2 years
Plutonium-239	on request	various	Disc Source	5.157, 5.144, 5.106	2.41 x 10 <sup>4</sup> years
Gadolinium-148	on request	various	Disc Source	3.183	74.6 years

## Liquid Scintillation (LSC) Standards

Standard Type	Radionuclides	Nominal Activity	Vial Size	Quenching Agent
Unquenched Set	<sup>3</sup> H, <sup>14</sup> C, Background	~4167 Bq ( <sup>3</sup> H), ~1667 Bq ( <sup>14</sup> C)	20 ml or 7 ml	None
Quenched Sets (Toluene)	<sup>3</sup> H or <sup>14</sup> C	various	20 ml or 7 ml	Nitromethane
Quenched Sets (Ultima Gold)	<sup>3</sup> H or <sup>14</sup> C	various	20 ml or 7 ml	Nitromethane

## Experimental Protocols

The following are generalized protocols for the use of Isotrak calibration sources in a drug development research setting. Researchers should always refer to the specific instrument manufacturer's guidelines and their institution's radiation safety protocols.

### Protocol 1: Daily Quality Control of a Gamma Counter

Objective: To verify the stability and performance of a NaI(Tl) well-type gamma counter using a Cesium-137 check source.

**Materials:**

- Isotrak Cesium-137 check source (e.g., disc or rod source of known activity).
- Gamma counter.
- Logbook for recording QC data.

**Procedure:**

- Background Measurement:
  - Ensure the gamma counter well is empty.
  - Initiate a background count for a predefined time (e.g., 1 minute).
  - Record the background counts per minute (CPM) in the logbook. The background should be within the established acceptable range.
- Source Measurement:
  - Carefully place the Cs-137 check source in a reproducible position within the well detector.
  - Initiate a count for the same predefined time as the background measurement.
  - Record the source CPM in the logbook.
- Data Analysis:
  - Subtract the background CPM from the source CPM to obtain the net CPM.
  - Compare the net CPM to the expected value for the source on that day (corrected for radioactive decay). The measured CPM should be within a predefined acceptance range (e.g.,  $\pm 2$  standard deviations) of the expected value.
- Action:
  - If the measurement is within the acceptable range, the instrument is ready for use.

- If the measurement is outside the acceptable range, do not use the instrument and report the issue to the laboratory manager or radiation safety officer.

## Protocol 2: Calibration of a Preclinical SPECT System

Objective: To perform a uniformity and sensitivity calibration of a SPECT camera using a Cobalt-57 flood source.

Materials:

- Isotrak Cobalt-57 flood source of appropriate activity and size for the detector.
- SPECT imaging system.
- Gantry or stand to hold the flood source.

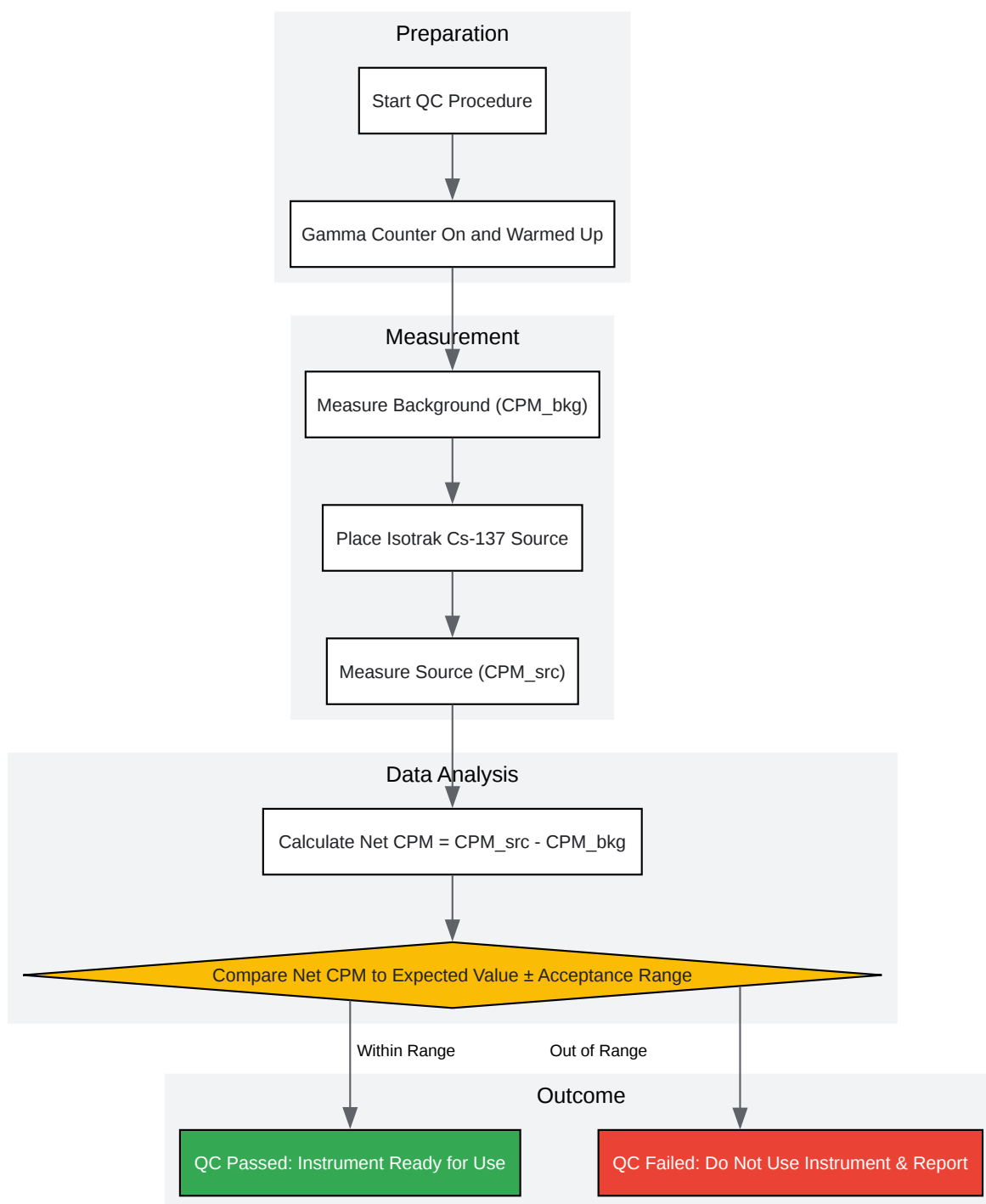
Procedure:

- System Preparation:
  - Turn on the SPECT system and allow it to warm up according to the manufacturer's instructions.
  - Retract the patient bed and any other potential obstructions from the field of view.
- Source Positioning:
  - Carefully place the Co-57 flood source on the gantry or stand, ensuring it is centered and parallel to the detector face.
- Image Acquisition:
  - Select the appropriate radionuclide (Co-57) and energy window on the acquisition console.
  - Initiate the uniformity and sensitivity acquisition sequence as per the manufacturer's protocol. This typically involves acquiring a high-count image of the flood source.
- Data Analysis:

- The system software will automatically analyze the acquired image for uniformity (variations in pixel counts across the field of view) and sensitivity (the ability of the detector to convert gamma rays into a signal).
- The results will be compared to the manufacturer's specifications.
- Correction and Action:
  - If the uniformity is out of specification, a new uniformity correction map will be generated and applied to subsequent patient and phantom studies.
  - If the sensitivity is out of specification, it may indicate a detector problem that requires service.
  - Record the results of the calibration in the system logbook.

## Visualizing Experimental Workflows with Graphviz

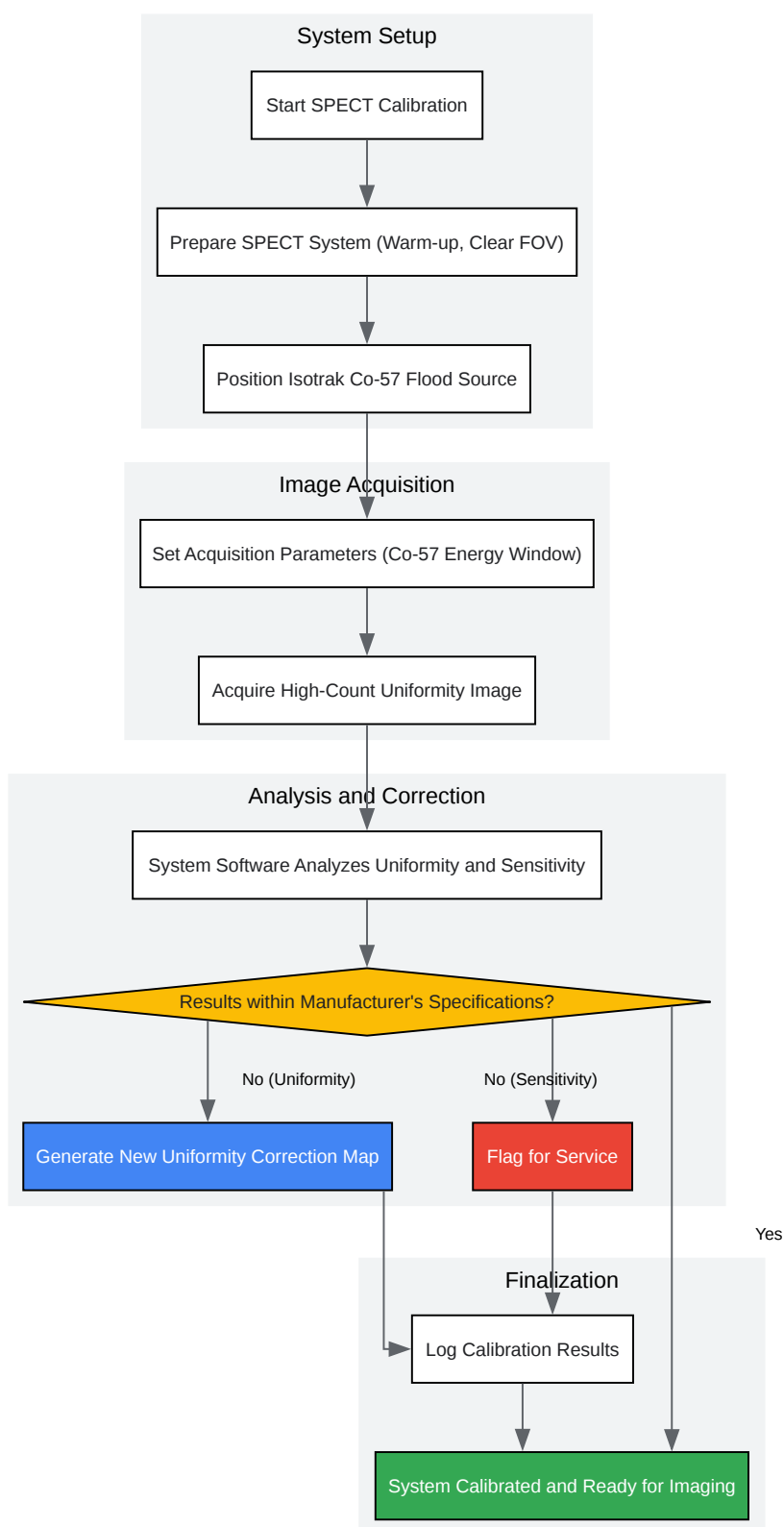
The following diagrams illustrate the logical flow of key experimental procedures where Isotrak calibration sources are integral.



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Daily Quality Control Workflow for a Gamma Counter.





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SPECT System Uniformity Calibration Workflow.

## Conclusion

Isotrak calibration sources are an indispensable tool for researchers, scientists, and drug development professionals who rely on accurate and reproducible data from radiation measurement instruments. Their traceability to national standards, wide range of available radionuclides and physical forms, and high manufacturing quality provide the necessary confidence for their use in the demanding and highly regulated environment of preclinical research. By implementing rigorous quality control and calibration procedures using Isotrak sources, researchers can enhance the integrity of their data, leading to more reliable conclusions in the drug discovery and development process.

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## References

- 1. EZAG Holding | Isotrak Calibration Sources - EZAG Holding [ezag.com]
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